

"Methyl 6-methylpyrazine-2-carboxylate" CAS number and molecular weight

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Compound of Interest	
Compound Name:	Methyl 6-methylpyrazine-2-carboxylate
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An In-depth Technical Guide to Methyl 6-methylpyrazine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 6-methylpyrazine-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its chemical properties, a standardized synthesis protocol, and its relationship to its parent carboxylic acid.

Compound Identification and Properties

Methyl 6-methylpyrazine-2-carboxylate is the methyl ester derivative of 6-methylpyrazine-2-carboxylic acid. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	41110-38-7	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1] [2]
Synonyms	6-Methylpyrazine-2-carboxylic acid methyl ester	[1] [6]

Note: Spectroscopic data such as ¹H-NMR, ¹³C-NMR, HPLC, and LC-MS may be available from chemical suppliers upon request of a Certificate of Analysis.[\[2\]](#)

Synthesis of Methyl 6-methylpyrazine-2-carboxylate

A common and effective method for the synthesis of **Methyl 6-methylpyrazine-2-carboxylate** is the Fischer esterification of its corresponding carboxylic acid, 6-methylpyrazine-2-carboxylic acid. This reaction involves the acid-catalyzed reaction of the carboxylic acid with methanol.

Materials:

- 6-methylpyrazine-2-carboxylic acid (CAS: 5521-61-9)
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Organic solvent for extraction (e.g., Dichloromethane or Ethyl Acetate)

Procedure:

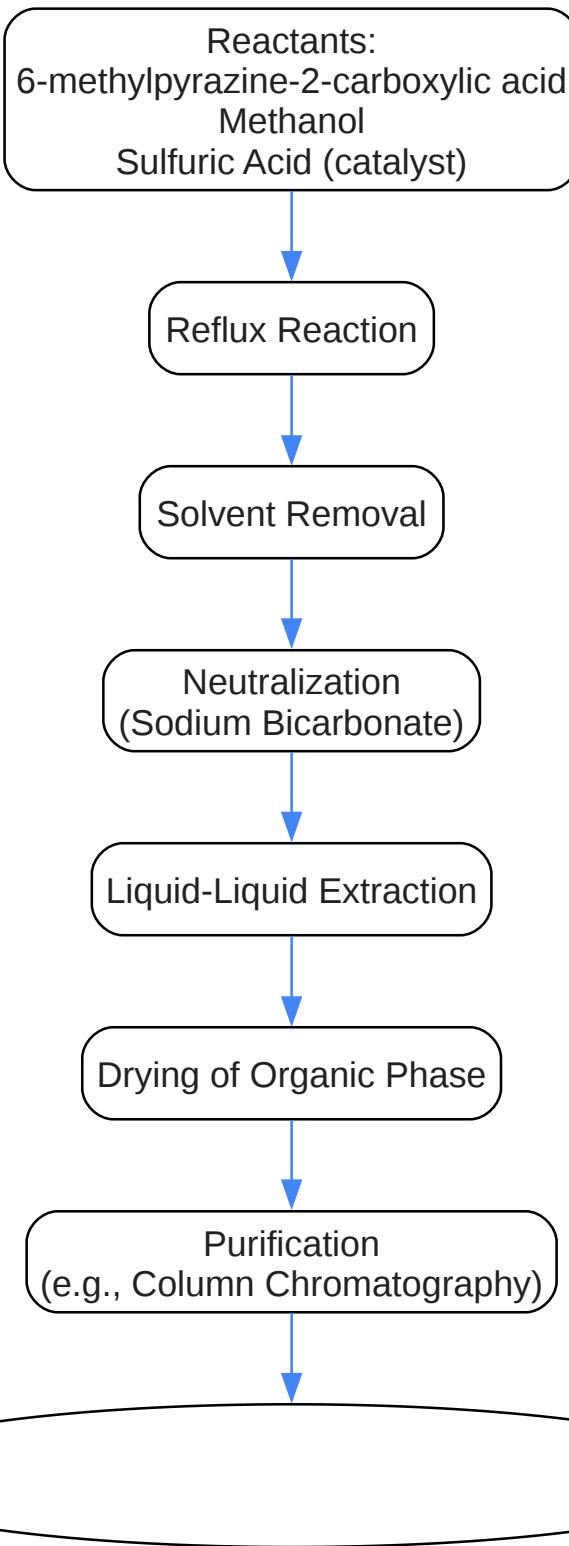
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 6-methylpyrazine-2-carboxylic acid in an excess of anhydrous methanol.
- Acid Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - After cooling to room temperature, remove the excess methanol under reduced pressure.
 - Neutralize the remaining mixture by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
 - Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
 - Combine the organic layers and wash with brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product.
 - The crude **Methyl 6-methylpyrazine-2-carboxylate** can be further purified by column chromatography or recrystallization.

This is a generalized protocol based on the principles of Fischer esterification.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Specific reaction conditions such as temperature, reaction time, and purification methods may require optimization.

Diagrams and Visualizations

The following diagram illustrates the workflow for the synthesis and purification of **Methyl 6-methylpyrazine-2-carboxylate**.

Synthesis Workflow for Methyl 6-methylpyrazine-2-carboxylate

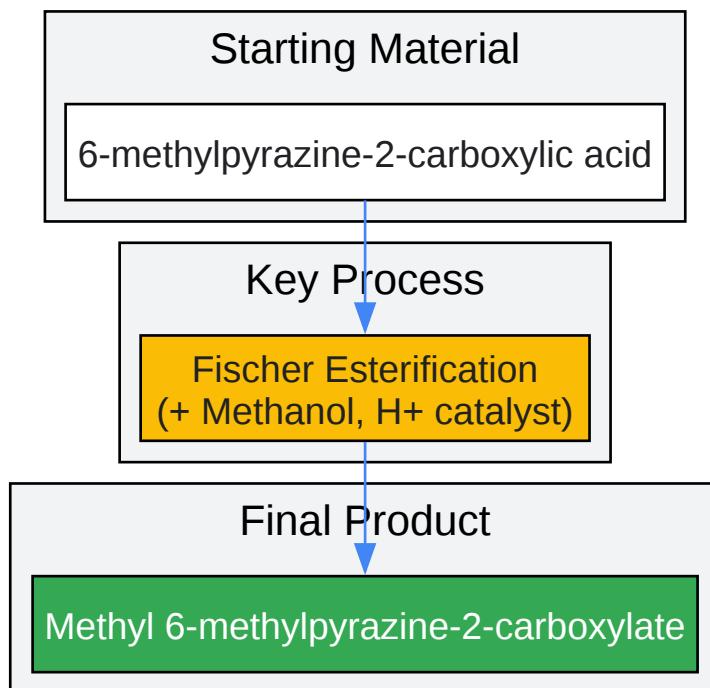


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Caption: Workflow for the synthesis of **Methyl 6-methylpyrazine-2-carboxylate**.

The logical relationship between the starting material, key process, and the final product is depicted below.

Logical Relationship in Synthesis

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Caption: From carboxylic acid to its methyl ester.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activity and associated signaling pathways of **Methyl 6-methylpyrazine-2-carboxylate**. Research on related pyrazine derivatives has shown a range of biological activities; however, these findings cannot be directly extrapolated to the title compound. Further investigation is required to elucidate its specific biological functions and mechanisms of action.

Conclusion

This technical guide provides foundational information on **Methyl 6-methylpyrazine-2-carboxylate**, including its chemical identity and a detailed protocol for its synthesis. While the biological profile of this specific compound is not yet well-defined in the literature, its structural similarity to other biologically active pyrazines suggests it may be a compound of interest for future research in drug discovery and development. Researchers are encouraged to use the provided synthesis protocol as a starting point for their investigations into the properties and potential applications of this molecule.

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